

HC-067047 hydrochloride proper disposal procedures

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Compound of Interest

Compound Name: HC-067047 hydrochloride

Cat. No.: B1488082

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An essential guide to the safe and compliant disposal of **HC-067047 hydrochloride** for laboratory professionals. This document outlines critical safety protocols, step-by-step disposal procedures, and logistical information to ensure the protection of personnel and the environment.

Pre-Disposal Handling and Waste Storage

Proper handling and storage are foundational to the safe disposal of any chemical. Before commencing disposal procedures, ensure that all personnel are equipped with the appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.

Waste Segregation and Storage:

- **Solid Waste:** All solid forms of **HC-067047 hydrochloride** and contaminated materials such as weighing paper, pipette tips, and gloves must be collected in a designated hazardous waste container.
- **Liquid Waste:** Solutions containing **HC-067047 hydrochloride** should be collected in a separate, sealed, and clearly labeled hazardous waste container. It is crucial not to mix these solutions with other incompatible waste streams.
- **Storage Area:** All waste containers must be stored in a designated and secure satellite accumulation area. This area should be separate from general laboratory traffic and

equipped with secondary containment to prevent the spread of potential leaks. Ensure all containers are tightly sealed to avoid spillage or evaporation.

Step-by-Step Disposal Protocol

The required method for the disposal of **HC-067047 hydrochloride** is through a licensed hazardous waste disposal service, which should be coordinated through your institution's Environmental Health and Safety (EHS) department. Under no circumstances should this compound or its solutions be disposed of down the drain.^[1]

- **Waste Segregation:** Maintain strict separation of solid and liquid waste containing **HC-067047 hydrochloride** from other laboratory waste to prevent accidental reactions.
- **Container Labeling:** All waste containers must be clearly and accurately labeled. The label should include:
 - The words "Hazardous Waste"
 - The full chemical name: "**HC-067047 hydrochloride**"
 - The CAS number: 883031-03-6
 - For liquid waste, a list of all solvents and their approximate concentrations.
- **Contact EHS for Pickup:** Once a waste container is full or ready for disposal, contact your institution's EHS department or their designated hazardous waste contractor to schedule a pickup. Adhere to all institutional and local regulations for this process.
- **Documentation:** Keep a detailed log of all hazardous waste generated, including the quantity and the date of disposal, for regulatory compliance.

Quantitative Data Summary

The following table provides a summary of important quantitative data for **HC-067047 hydrochloride**.

Property	Value
Molecular Weight	471.51 g/mol
Purity	≥98% (HPLC)[2]
IC ₅₀ (human TRPV4)	48 nM[2][3]
IC ₅₀ (mouse TRPV4)	17 nM[2][3]
IC ₅₀ (rat TRPV4)	133 nM[2][3]
Storage (Solid)	-20°C
Storage (in Solvent)	-80°C[4]
UN Number	2811 (Toxic solid, organic, n.o.s.)[1]

Disposal Considerations in Experimental Protocols

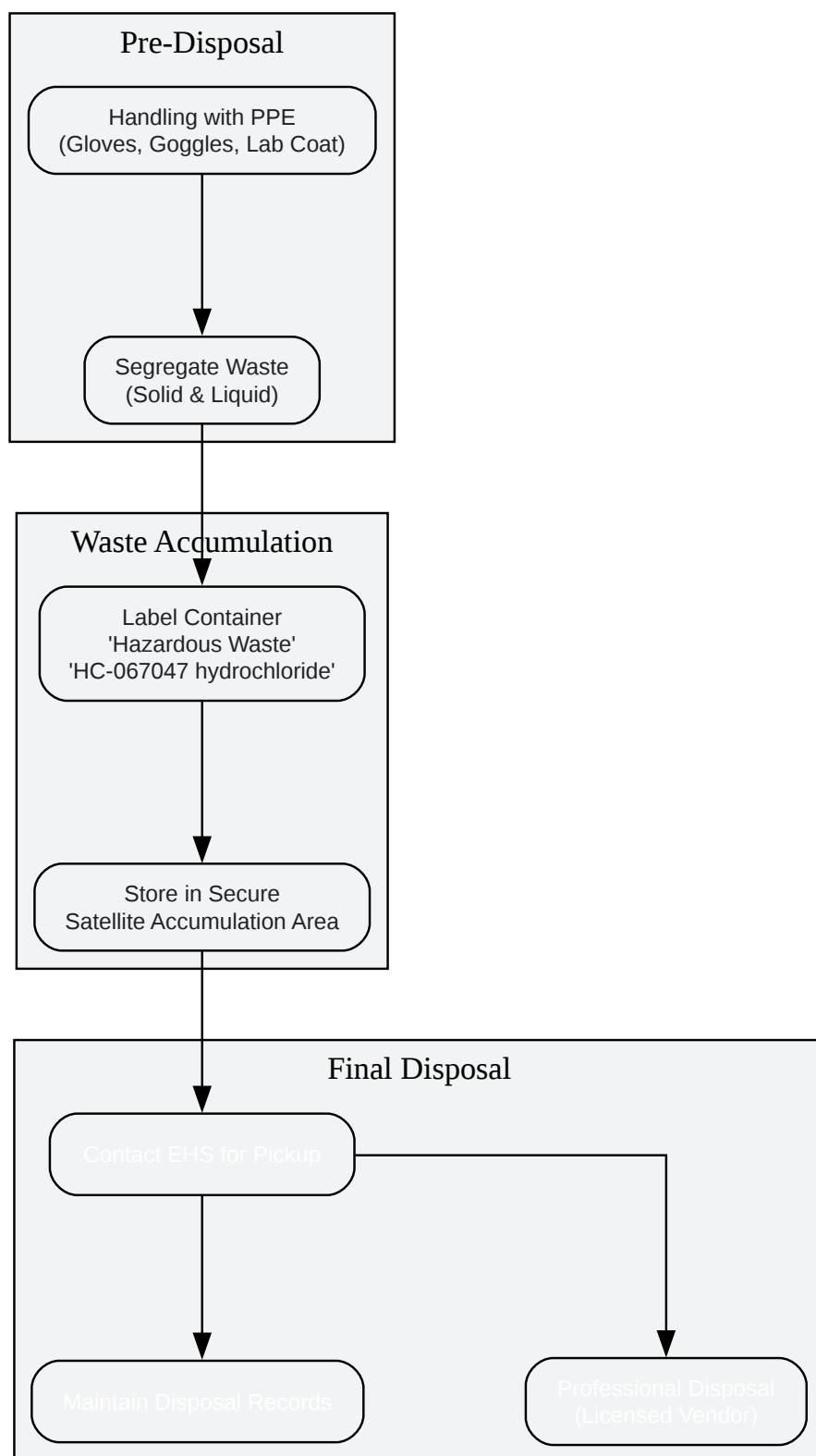
While the specific use of **HC-067047 hydrochloride** will vary between experiments, the principles of waste disposal remain constant. For example, following an in vitro study using this compound in cell culture, all materials that have come into contact with it must be treated as hazardous waste. This includes:

- Any remaining stock solution.
- Contaminated pipette tips.
- Cell culture plates and flasks.
- Any media containing the compound.

These items must be collected and segregated according to the solid and liquid waste procedures detailed above.

Disposal Workflow Diagram

The diagram below illustrates the logical workflow for the safe disposal of **HC-067047 hydrochloride**, from initial handling to final disposal.



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Caption: Disposal workflow for **HC-067047 hydrochloride**.

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